

Essential Safety and Operational Guide for Handling EPZ011989

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Compound of Interest

Compound Name: EPZ011989

Cat. No.: B15584439

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This document provides critical safety and logistical information for the handling of **EPZ011989**, a potent and selective inhibitor of EZH2. The following procedures and recommendations are designed to ensure the safety of laboratory personnel and the integrity of experimental outcomes. Adherence to these guidelines is essential when working with this compound.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **EPZ011989** was not directly accessible, its nature as a potent, powdered chemical compound necessitates stringent safety precautions. The following recommendations are based on general guidelines for handling hazardous chemicals in a laboratory setting.

1.1 Hazard Summary

As a potent compound intended for cancer research, **EPZ011989** should be handled as a hazardous substance. Potential hazards include skin and eye irritation, and possible allergic

reactions. Inhalation of the powdered form may cause respiratory irritation.

1.2 Personal Protective Equipment (PPE) Requirements

The level of PPE should be determined by the specific laboratory procedure and a thorough risk assessment.

Activity	Recommended PPE
Weighing and Dispensing (Powder)	- Chemical-resistant gloves (Nitrile, double-gloved) - Disposable lab coat - Safety glasses with side shields or chemical splash goggles - A properly fitted respirator (e.g., N95) or use of a chemical fume hood is strongly recommended.
Solution Preparation	- Chemical-resistant gloves (Nitrile) - Lab coat - Safety glasses with side shields or chemical splash goggles - All work should be performed in a certified chemical fume hood.
General Laboratory Use	- Chemical-resistant gloves (Nitrile) - Lab coat - Safety glasses

Chemical and Physical Properties

A summary of the key quantitative data for **EPZ011989** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C ₃₅ H ₅₁ N ₅ O ₄	Cayman Chemical[1]
Molecular Weight	605.8 g/mol	Cayman Chemical[1]
Solubility	DMSO: ~10 mg/mL Ethanol: ~20 mg/mL	Cayman Chemical[1]
Storage Temperature	-20°C	Cayman Chemical[1]
Stability	≥ 4 years (at -20°C)	Cayman Chemical[1]

Biological Activity

EPZ011989 is a highly potent inhibitor of the EZH2 methyltransferase.

Parameter	Value	Target
Ki	<3 nM	EZH2 (wild-type and Y646 mutated)
Selectivity	15-fold over EZH1	EZH1
IC ₅₀	<100 nM	Cellular H3K27 methylation in WSU-DLCL2 cells

Experimental Protocols: Step-by-Step Guidance

4.1 Workflow for Handling **EPZ011989**

The following diagram outlines the general workflow for safely handling **EPZ011989** from receipt to disposal.

Caption: General workflow for handling **EPZ011989**.

4.2 Preparation of Stock Solutions

- Materials: **EPZ011989** powder, anhydrous DMSO, sterile microcentrifuge tubes, calibrated pipettes, vortex mixer.
- Procedure:
 - Equilibrate the vial of **EPZ011989** to room temperature before opening.
 - In a chemical fume hood, weigh the desired amount of **EPZ011989** powder and place it in a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved.

- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Disposal Plan

All waste materials contaminated with **EPZ011989** must be treated as hazardous chemical waste.

5.1 Waste Segregation and Disposal Pathway

The following diagram illustrates the proper segregation and disposal pathway for waste generated during the handling of **EPZ011989**.

Caption: Waste disposal pathway for **EPZ011989**.

5.2 Disposal Procedures

- Contaminated PPE (gloves, disposable lab coats): Place in a designated, clearly labeled hazardous waste bag.
- Sharps (needles, pipette tips): Dispose of in a puncture-resistant sharps container labeled for hazardous chemical waste.
- Liquid Waste (unused solutions, washes): Collect in a sealed, properly labeled, and chemically compatible waste container. Do not mix with other waste streams.
- Solid Waste (contaminated vials, weigh boats): Collect in a designated hazardous waste bag.

All waste must be disposed of through your institution's hazardous waste management program. Follow all local, state, and federal regulations for hazardous waste disposal.

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References

- 1. [caymanchem.com](https://www.benchchem.com) [[caymanchem.com](https://www.benchchem.com)]
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